

Application Notes and Protocols for the Accurate Quantification of Nicofuranose

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Compound of Interest

Compound Name: Nicofuranose

CAS No.: 15351-13-0

Cat. No.: B101836

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Abstract

This document provides detailed application notes and protocols for the accurate quantification of **Nicofuranose** in pharmaceutical formulations and biological matrices. While specific validated methods for **Nicofuranose** are not widely published, the following protocols for High-Performance Liquid Chromatography with UV detection (HPLC-UV) and Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS) have been developed based on established analytical methodologies for structurally related nicotinic acid derivatives. These methods are intended to serve as a comprehensive starting point for the development and validation of analytical procedures for **Nicofuranose**.

Introduction

Nicofuranose is a niacin derivative with antilipidemic activity.^{[1][2]} As with any active pharmaceutical ingredient (API), accurate and precise quantification is critical for quality control, stability testing, and pharmacokinetic studies. This document outlines two primary analytical techniques for the determination of **Nicofuranose**: HPLC-UV for routine quality

control of pharmaceutical products and the more sensitive and selective LC-MS/MS for bioanalytical applications.

Chemical Structure of **Nicofuranose**:

- Molecular Formula: $C_{30}H_{24}N_4O_{10}$ [\[1\]](#)
- Molecular Weight: 600.54 g/mol [\[1\]](#)
- Appearance: Solid powder

Analytical Methods

High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

This method is suitable for the quantification of **Nicofuranose** in bulk drug substance and solid dosage forms. The nicotinoyl chromophore present in the **Nicofuranose** molecule allows for sensitive UV detection.

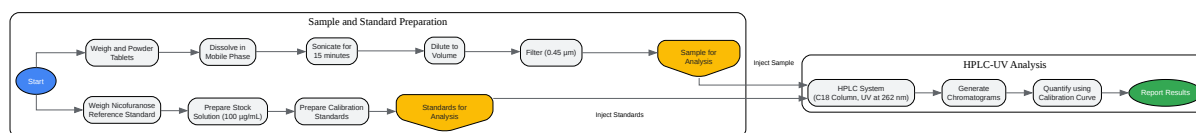
2.1.1. Chromatographic Conditions (Proposed)

Parameter	Recommended Condition
Column	C18 Reversed-Phase (e.g., 4.6 x 150 mm, 5 μ m)
Mobile Phase	Acetonitrile : 20 mM Potassium Phosphate Buffer (pH 3.0) (30:70, v/v)
Flow Rate	1.0 mL/min
Injection Volume	10 μ L
Column Temperature	30 $^{\circ}$ C
Detection Wavelength	262 nm
Run Time	10 minutes

2.1.2. Experimental Protocol: Quantification in Tablets

- Standard Preparation:
 - Prepare a stock solution of **Nicofuranose** reference standard (100 µg/mL) in the mobile phase.
 - Generate a series of calibration standards (e.g., 1, 5, 10, 25, 50, 100 µg/mL) by diluting the stock solution with the mobile phase.
- Sample Preparation:
 - Weigh and finely powder not fewer than 20 tablets.
 - Accurately weigh a portion of the powder equivalent to 10 mg of **Nicofuranose** and transfer it to a 100 mL volumetric flask.
 - Add approximately 70 mL of the mobile phase and sonicate for 15 minutes to dissolve the **Nicofuranose**.
 - Allow the solution to cool to room temperature and dilute to volume with the mobile phase.
 - Filter a portion of the solution through a 0.45 µm syringe filter into an HPLC vial.
- Analysis:
 - Inject the standard and sample solutions into the HPLC system.
 - Quantify the amount of **Nicofuranose** in the sample by comparing the peak area with the calibration curve.

2.1.3. Workflow for HPLC-UV Analysis of **Nicofuranose** Tablets



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Caption: Workflow for the quantification of **Nicofuranose** in tablets by HPLC-UV.

2.1.4. Stability-Indicating Method Development

To develop a stability-indicating method, forced degradation studies should be performed on a sample of **Nicofuranose**.

- Stress Conditions:
 - Acid Hydrolysis: 0.1 M HCl at 60 °C for 24 hours.
 - Base Hydrolysis: 0.1 M NaOH at 60 °C for 24 hours. (Ester linkages are susceptible to hydrolysis).
 - Oxidative Degradation: 3% H₂O₂ at room temperature for 24 hours.
 - Thermal Degradation: Dry heat at 105 °C for 24 hours.
 - Photolytic Degradation: Expose the drug substance to UV light (254 nm) and visible light for a specified duration.
- Analysis of Stressed Samples:
 - Analyze the stressed samples using the proposed HPLC-UV method.

- The method is considered stability-indicating if the degradation products are well-resolved from the parent **Nicofuranose** peak and from each other. Peak purity analysis of the **Nicofuranose** peak should be performed to ensure it is free from co-eluting impurities.

Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS)

This method is ideal for the quantification of **Nicofuranose** in biological matrices such as human plasma, offering high sensitivity and selectivity.

2.2.1. LC-MS/MS Parameters (Proposed)

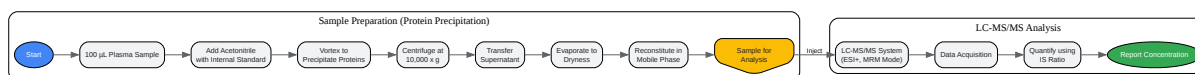
Parameter	Recommended Condition
LC System	UPLC or HPLC system
Column	C18 Reversed-Phase (e.g., 2.1 x 50 mm, 1.8 μ m)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	5% B to 95% B over 3 minutes, hold for 1 minute, re-equilibrate
Flow Rate	0.4 mL/min
Injection Volume	5 μ L
Column Temperature	40 °C
Mass Spectrometer	Triple Quadrupole
Ionization Mode	Electrospray Ionization (ESI), Positive
MRM Transitions	Precursor Ion (Q1): $[M+H]^+$ (m/z 601.2). Product Ion (Q3): To be determined by infusion of a standard solution. A likely fragment would be the nicotinoyl cation (m/z 106.0).
Internal Standard (IS)	A stable isotope-labeled Nicofuranose or a structurally similar compound.

2.2.2. Experimental Protocol: Quantification in Human Plasma

- Standard Preparation:
 - Prepare a stock solution of **Nicofuranose** (1 mg/mL) in methanol.
 - Prepare working solutions for calibration standards and quality controls (QCs) by serial dilution in 50% methanol.

- Spike blank human plasma with the working solutions to prepare calibration standards (e.g., 1-1000 ng/mL) and QCs (low, mid, high concentrations).
- Sample Preparation (Protein Precipitation):
 - To 100 µL of plasma sample, standard, or QC, add 300 µL of ice-cold acetonitrile containing the internal standard.
 - Vortex for 1 minute to precipitate proteins.
 - Centrifuge at 10,000 x g for 10 minutes at 4 °C.
 - Transfer the supernatant to a clean tube and evaporate to dryness under a stream of nitrogen at 40 °C.
 - Reconstitute the residue in 100 µL of the initial mobile phase.
 - Transfer to an autosampler vial for analysis.

2.2.3. Workflow for LC-MS/MS Analysis of **Nicofuranose** in Plasma



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Caption: Workflow for the quantification of **Nicofuranose** in plasma by LC-MS/MS.

Method Validation (as per ICH Guidelines)

The proposed methods must be validated to ensure they are suitable for their intended purpose. The following parameters should be assessed:

- **Specificity/Selectivity:** The ability to assess the analyte unequivocally in the presence of other components.
- **Linearity:** The ability to obtain test results which are directly proportional to the concentration of the analyte.
- **Range:** The interval between the upper and lower concentrations of the analyte that have been demonstrated to be determined with suitable precision, accuracy, and linearity.
- **Accuracy:** The closeness of the test results obtained by the method to the true value.
- **Precision:** The degree of scatter between a series of measurements obtained from multiple sampling of the same homogeneous sample under the prescribed conditions (repeatability, intermediate precision).
- **Limit of Detection (LOD):** The lowest amount of analyte in a sample which can be detected but not necessarily quantitated as an exact value.
- **Limit of Quantification (LOQ):** The lowest amount of analyte in a sample which can be quantitatively determined with suitable precision and accuracy.
- **Robustness:** A measure of the method's capacity to remain unaffected by small, but deliberate variations in method parameters.

Quantitative Data Summary (Expected Performance)

The following tables summarize the expected performance characteristics of the proposed analytical methods for **Nicofuranose**, based on typical values for related nicotinic acid derivatives.

Table 1: Expected Performance of the HPLC-UV Method

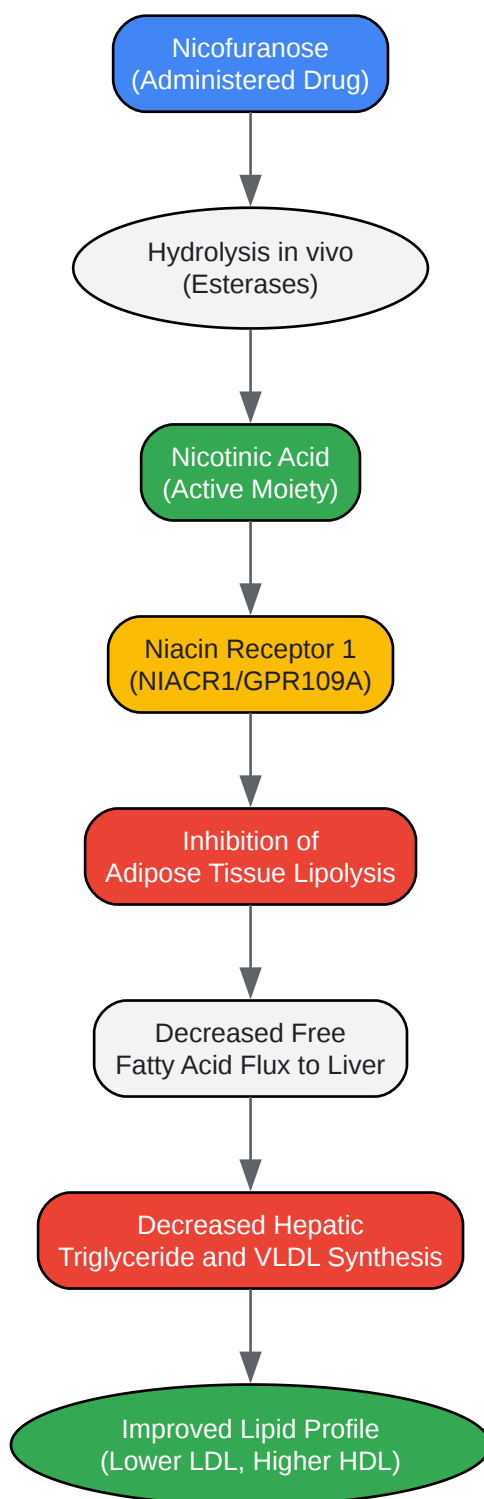
Parameter	Expected Value
Linearity (R^2)	> 0.999
Range	1 - 100 $\mu\text{g/mL}$
Accuracy (% Recovery)	98.0 - 102.0%
Precision (% RSD)	< 2.0%
LOD	$\sim 0.3 \mu\text{g/mL}$
LOQ	$\sim 1.0 \mu\text{g/mL}$

Table 2: Expected Performance of the LC-MS/MS Method

Parameter	Expected Value
Linearity (R^2)	> 0.995
Range	1 - 1000 ng/mL
Accuracy (% Bias)	Within $\pm 15\%$ ($\pm 20\%$ at LLOQ)
Precision (% RSD)	< 15% (< 20% at LLOQ)
LOD	$\sim 0.3 \text{ ng/mL}$
LOQ	1.0 ng/mL

Signaling Pathways and Logical Relationships

The primary mechanism of action of **Nicofuranose** involves its hydrolysis to nicotinic acid, which then modulates lipid metabolism. The following diagram illustrates this relationship.



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Caption: Proposed metabolic activation and mechanism of action of **Nicofuranose**.

Conclusion

The HPLC-UV and LC-MS/MS methods detailed in this document provide a robust framework for the accurate quantification of **Nicofuranose**. While these protocols are based on sound analytical principles and data from related compounds, it is imperative that they undergo rigorous validation to demonstrate their suitability for the specific application. These application notes should serve as a valuable resource for researchers, scientists, and drug development professionals working with **Nicofuranose**.

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References

- 1. Nicofuranose | C30H24N4O10 | CID 25495 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Nicofuranose - Wikipedia [en.wikipedia.org]
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